

(R)-2-Methylbutanoyl Chloride physical properties

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Compound of Interest

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An In-Depth Technical Guide to **(R)-2-Methylbutanoyl Chloride**: Properties, Applications, and Experimental Protocols

Introduction

(R)-2-Methylbutanoyl chloride, a chiral acyl chloride, stands as a pivotal intermediate in the landscape of modern organic synthesis. Its unique stereochemical configuration and high reactivity make it an invaluable building block, particularly in the synthesis of complex, high-value molecules within the pharmaceutical and agrochemical industries.^{[1][2]} This guide, designed for researchers, scientists, and drug development professionals, offers a comprehensive exploration of its core physical and chemical properties, practical applications, and validated experimental methodologies. As Senior Application Scientists, our goal is to move beyond mere data presentation and provide a narrative grounded in mechanistic understanding and field-proven insights, ensuring both technical accuracy and practical utility.

This document will delve into the physicochemical characteristics of **(R)-2-Methylbutanoyl Chloride**, detail its reactivity profile, provide robust safety and handling protocols, and present a detailed experimental workflow for its application in acylation reactions. We will conclude with

an overview of standard analytical techniques for structural validation, ensuring a holistic understanding of this versatile reagent.

Physicochemical Properties

The physical properties of an acyl chloride are fundamental to its handling, storage, and application in synthesis. **(R)-2-Methylbutanoyl chloride** is typically a colorless to pale yellow liquid characterized by a pungent odor.^{[1][2]} Its key properties are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ ClO	^{[1][3][4]}
Molecular Weight	120.58 g/mol	^{[3][5]}
CAS Number	101400-29-7	^[3]
Appearance	Clear, colorless to pale yellow liquid	^{[1][2]}
Odor	Pungent	^{[1][6]}
Density	~0.972 g/mL at 25 °C	^{[7][8]}
Boiling Point	116-121 °C	^{[6][7][8]}
Refractive Index	~1.418 (at 20 °C)	^{[7][8]}
Solubility	Soluble in common organic solvents (e.g., acetone, toluene, chloroform, THF). Reacts vigorously with water.	^{[1][6]}

These properties dictate critical experimental parameters. For instance, its relatively low boiling point requires careful temperature control during distillation to prevent loss of material. Its density, being less than water, is a key consideration during aqueous workups. Crucially, its reactivity with water necessitates the use of anhydrous solvents and inert atmospheres during reactions to prevent hydrolysis back to the parent carboxylic acid.^{[1][6]}

Reactivity and Synthetic Applications

The synthetic utility of **(R)-2-Methylbutanoyl chloride** is rooted in the high electrophilicity of its carbonyl carbon, making it an excellent acylating agent. The chlorine atom is a superb leaving group, facilitating rapid reactions with a wide range of nucleophiles.[2]

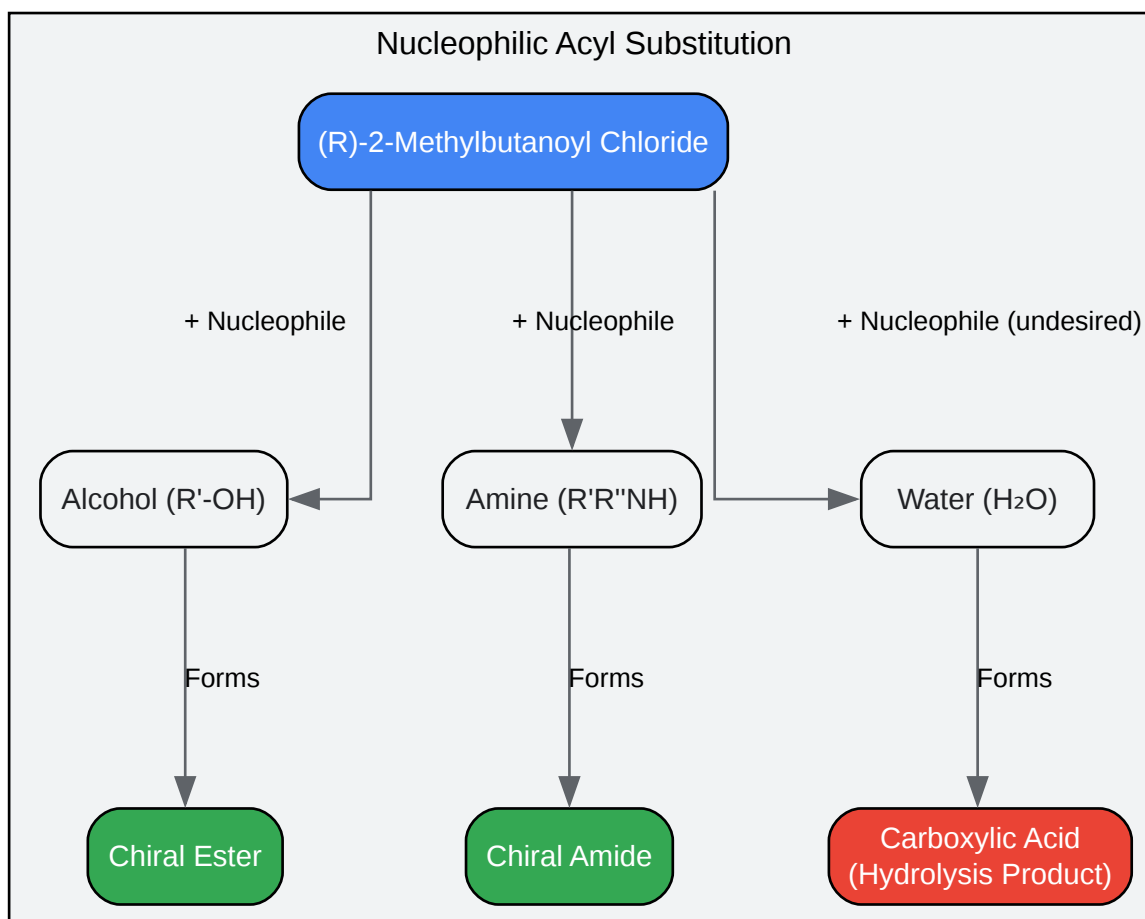
Core Reactivity:

- **Reaction with Alcohols:** It reacts readily with alcohols to form chiral esters, a common motif in pharmacologically active molecules and fragrance compounds.[6]
- **Reaction with Amines:** Its reaction with primary or secondary amines yields chiral amides.[6] This is one of the most fundamental and widely used transformations in drug development for building peptide linkages or introducing lipophilic side chains.
- **Hydrolysis:** As previously noted, it hydrolyzes rapidly in the presence of water to form (R)-2-methylbutanoic acid and hydrochloric acid.[1][6] This underscores the necessity for stringent anhydrous conditions in all synthetic applications.

Applications in Drug Development:

The "sec-butyl carbonyl" moiety delivered by this reagent is a key structural component in numerous pharmacologically relevant compounds.[6] Its chirality is often essential for achieving specific binding interactions with biological targets like enzymes or receptors. For example, it serves as an intermediate in the synthesis of impurities for drugs like Lovastatin, which is critical for analytical standard preparation and quality control. It is also used in creating novel compounds for various therapeutic areas. The deuterated version, (R)-2-(Methyl-d3)butanoyl chloride, is employed as a tracer for quantitative analysis during the drug development process, aiding in pharmacokinetic and metabolic studies.[9]

Below is a diagram illustrating the primary reaction pathways for this versatile reagent.



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Caption: Primary reaction pathways of **(R)-2-Methylbutanoyl Chloride**.

Safety, Handling, and Storage

The high reactivity of **(R)-2-Methylbutanoyl chloride** necessitates strict safety protocols. It is a flammable liquid and vapor and causes severe skin burns and eye damage.^[5]

Hazard Identification:

- GHS Pictograms: Flame (GHS02), Corrosion (GHS05).
- Hazard Statements:
 - H225: Highly flammable liquid and vapor.

- H314: Causes severe skin burns and eye damage.
- Precautionary Statements:
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[10][11]
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[11][12]
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]

Handling and Storage:

- Handling: All manipulations should be performed in a well-ventilated chemical fume hood. [11] To prevent ignition from static discharge, all equipment must be grounded.[10][11] Use non-sparking tools.
- Storage: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[6][10] The container must be kept tightly closed to prevent moisture ingress and hydrolysis.[10] Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to maintain purity over time.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, alcohols, and strong bases.[11]

Experimental Protocol: Synthesis of a Chiral Amide

This section provides a self-validating protocol for the acylation of a primary amine, a cornerstone reaction in medicinal chemistry. The causality behind each step is explained to provide a deeper understanding of the process.

Objective: To synthesize N-benzyl-(R)-2-methylbutanamide from **(R)-2-Methylbutanoyl chloride** and benzylamine.

Materials:

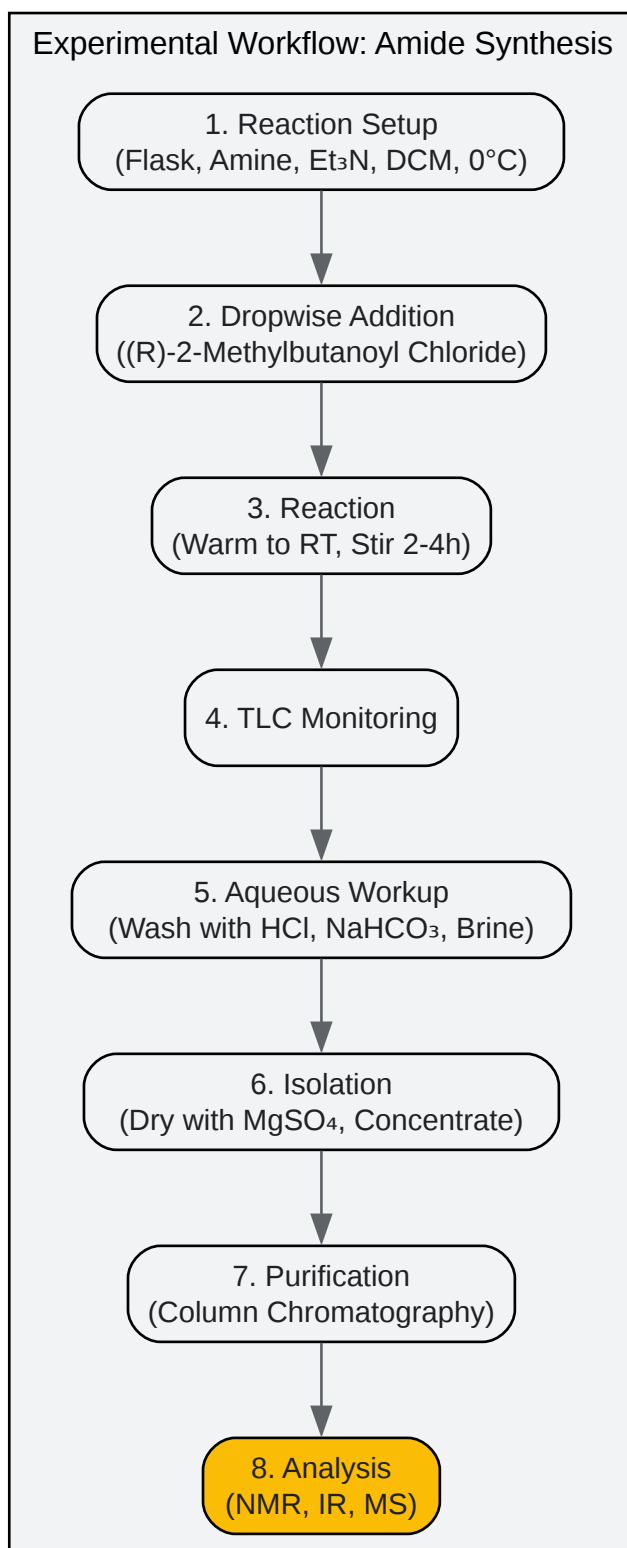
- **(R)-2-Methylbutanoyl chloride**
- Benzylamine
- Triethylamine (Et₃N), anhydrous
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)

Methodology:

- Reaction Setup:
 - To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a dropping funnel, add benzylamine (1.0 equivalent) and anhydrous DCM.
 - Add anhydrous triethylamine (1.2 equivalents). Causality: Triethylamine is a non-nucleophilic base used to scavenge the HCl byproduct generated during the reaction. This prevents the protonation and deactivation of the benzylamine nucleophile, driving the reaction to completion.
 - Cool the stirred solution to 0 °C in an ice bath. Causality: The reaction is highly exothermic. Cooling controls the reaction rate, preventing potential side reactions and ensuring safety.
- Acylation:

- Dissolve **(R)-2-Methylbutanoyl chloride** (1.1 equivalents) in anhydrous DCM and add it to the dropping funnel.
- Add the acyl chloride solution dropwise to the cooled amine solution over 30 minutes.
Causality: Slow, dropwise addition is crucial to maintain temperature control and prevent a rapid, uncontrolled exotherm.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours.
- Reaction Monitoring & Workup:
 - Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting amine is fully consumed.
 - Upon completion, quench the reaction by slowly adding deionized water.
 - Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl (to remove excess triethylamine), saturated NaHCO_3 solution (to remove any remaining acidic species), and brine (to reduce the solubility of organic material in the aqueous layer). Causality: This sequence of washes systematically removes unreacted starting materials and byproducts, forming a self-validating purification system. Each wash targets a specific type of impurity.
- Isolation and Purification:
 - Dry the separated organic layer over anhydrous MgSO_4 .
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
 - Purify the crude amide by flash column chromatography on silica gel if necessary.

The entire workflow is visualized below.



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Caption: Step-by-step workflow for chiral amide synthesis.

Analytical Characterization

Validation of the final product's identity and purity is non-negotiable. Standard spectroscopic methods are employed for this purpose.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will confirm the presence of all protons and their respective chemical environments. Key signals would include the aromatic protons from the benzyl group, the CH_2 next to the nitrogen, and the characteristic multiplets for the chiral 2-methylbutanoyl group.
 - ^{13}C NMR: Will show a characteristic peak for the amide carbonyl carbon (typically ~ 170 ppm) and other peaks corresponding to the aliphatic and aromatic carbons in the molecule.^[5]
- Infrared (IR) Spectroscopy: A strong absorbance band for the $\text{C}=\text{O}$ (carbonyl) stretch of the amide will be prominent, typically appearing around 1650 cm^{-1} . The disappearance of the N-H stretches from the primary amine starting material and the appearance of a single N-H stretch for the secondary amide product would also be indicative of a successful reaction.^[5]
- Mass Spectrometry (MS): Will be used to confirm the molecular weight of the synthesized amide, providing definitive proof of the desired product formation.^[5]

By combining these techniques, a researcher can unambiguously confirm the structure and assess the purity of the synthesized molecule, completing the self-validating system of the protocol.

Conclusion

(R)-2-Methylbutanoyl chloride is a powerful and versatile chiral building block with significant applications in fields requiring high-purity, stereospecific molecules. Its utility is directly linked to the reactivity of its acyl chloride group. A thorough understanding of its physical properties, reactivity profile, and handling requirements is paramount for its safe and effective use. The protocols and insights provided in this guide are designed to empower researchers to leverage this reagent with confidence, ensuring both experimental success and the highest standards of scientific integrity.

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